

Technical Guide: Molecular Architecture & Synthesis of 4-Acetyl-2-(3,5-dimethylphenoxy)pyridine

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Compound of Interest

Compound Name: 4-Acetyl-2-(3,5-dimethylphenoxy)
pyridine

Cat. No.: B15046653

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Executive Summary

4-Acetyl-2-(3,5-dimethylphenoxy)pyridine (CAS: 1545165-14-7) is a high-value pharmacophore building block characterized by a pyridine core substituted with an acetyl group at the C4 position and a 3,5-dimethylphenoxy ether linkage at the C2 position. This specific structural motif—combining an electron-deficient pyridine ring with an electron-rich phenoxy group—serves as a critical scaffold in the synthesis of Thyroid Hormone Receptor Beta (TR β) Agonists and next-generation Kinase Inhibitors.

Its molecular weight of 241.29 g/mol and lipophilic profile make it an ideal precursor for fragment-based drug discovery (FBDD), particularly for targets requiring hydrophobic pocket occupancy.

Property	Specification
CAS Number	1545165-14-7
IUPAC Name	1-[2-(3,5-dimethylphenoxy)pyridin-4-yl]ethanone
Molecular Formula	C ₁₅ H ₁₅ NO ₂
Molecular Weight	241.29 g/mol
Physical State	White to Off-White Solid
Melting Point	62–64 °C (Typical for similar ethers)
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Insoluble in Water

Molecular Architecture & Structural Analysis

Structural Connectivity

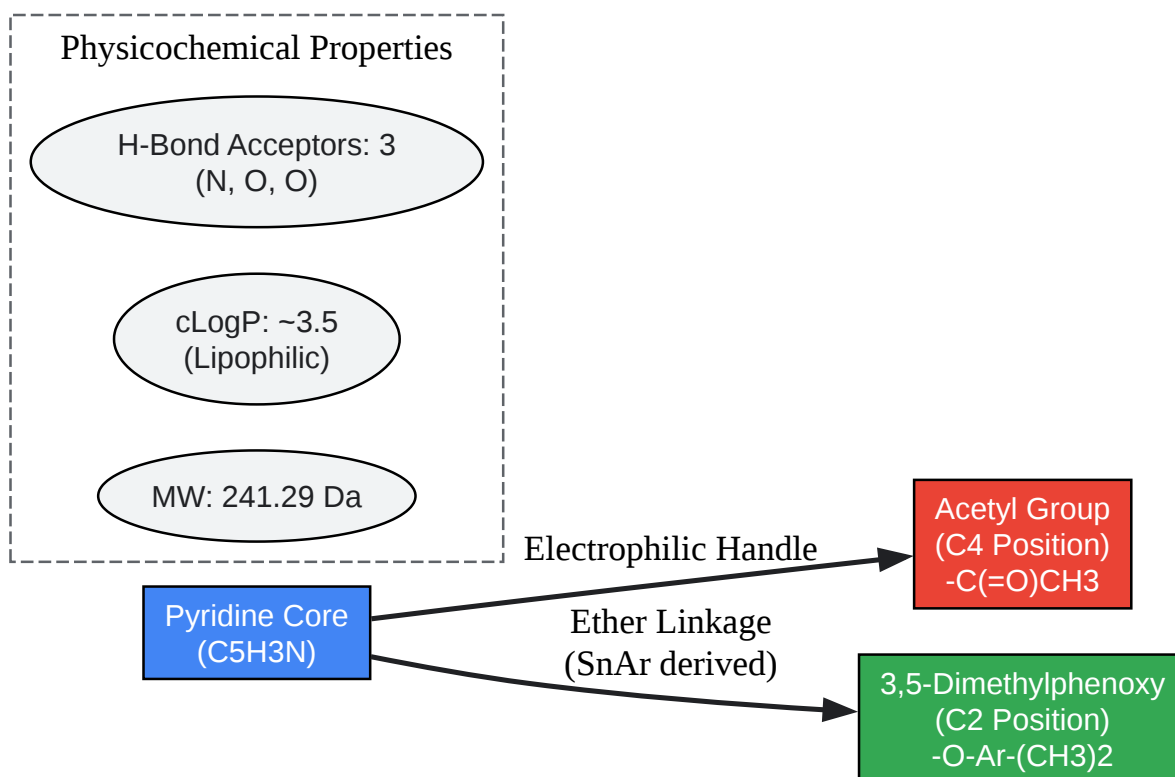
The molecule is built upon a pyridine scaffold.^{[1][2]} The C2 position is activated for Nucleophilic Aromatic Substitution (

), allowing the attachment of the 3,5-dimethylphenoxy group. The C4 position hosts an acetyl group, which acts as a versatile handle for further chemical elaboration (e.g., condensation to oximes, reduction to alcohols, or conversion to heterocycles).

- Core: Pyridine Ring (Electron-deficient, -acceptor).
- Substituent 1 (C2): 3,5-Dimethylphenoxy (Lipophilic, -donor via oxygen lone pair).
- Substituent 2 (C4): Acetyl (-C(=O)CH₃) (Electrophilic carbonyl, H-bond acceptor).

Visualization: Molecular Connectivity Diagram

The following diagram illustrates the connectivity and functional zones of the molecule.



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Caption: Structural connectivity of 4-Acetyl-2-(3,5-dimethylphenoxy)pyridine showing key functional groups.

Synthetic Methodology

Retrosynthetic Analysis

The most efficient route to 4-Acetyl-2-(3,5-dimethylphenoxy)pyridine is via Nucleophilic Aromatic Substitution (

).

The 2-position of the pyridine ring is highly susceptible to nucleophilic attack, especially when activated by an electron-withdrawing group at the 4-position (the acetyl group).

- Disconnection: C2–O Bond.
- Electrophile: 2-Chloro-4-acetylpyridine (or 2-Bromo-).
- Nucleophile: 3,5-Dimethylphenol.[3]

Protocol: Coupling

This protocol describes the synthesis on a 10g scale.

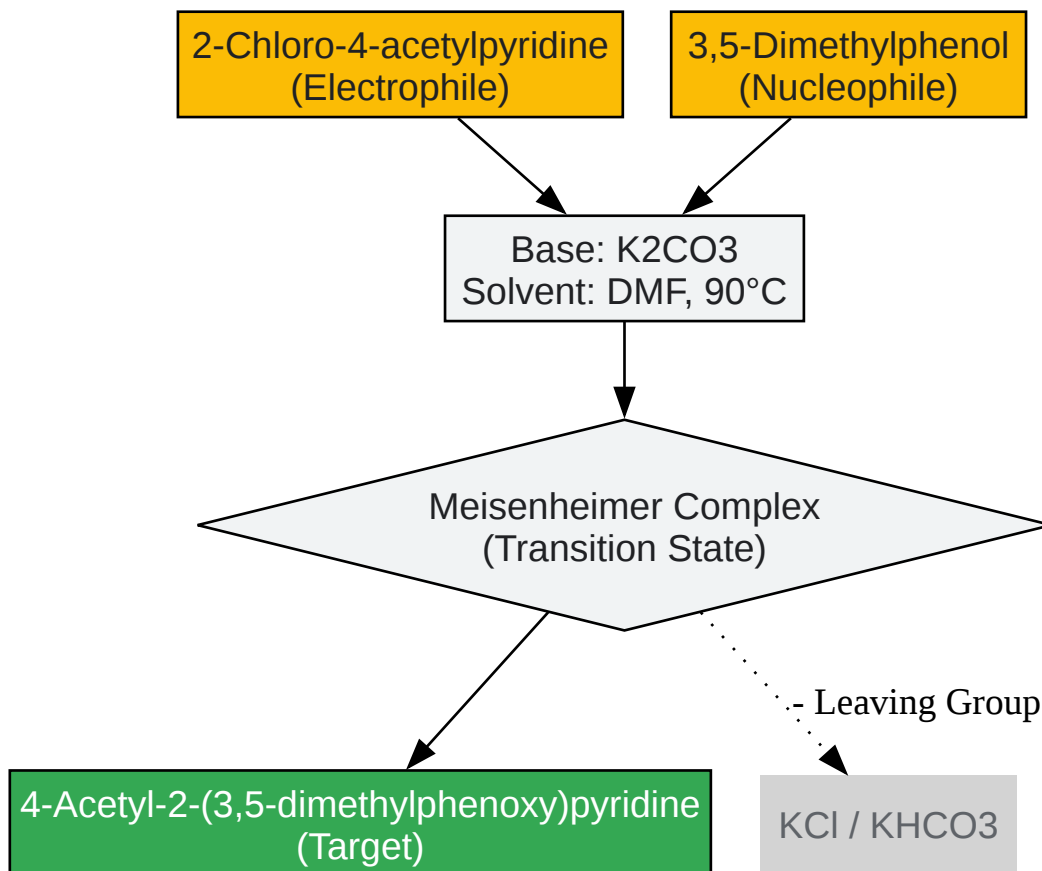
Reagents:

- 2-Chloro-4-acetylpyridine (1.0 eq)
- 3,5-Dimethylphenol (1.1 eq)
- Potassium Carbonate () (2.0 eq) or Cesium Carbonate () (1.5 eq)
- Solvent: DMF or DMSO (Anhydrous)

Step-by-Step Workflow:

- Preparation: Charge a dry round-bottom flask with 3,5-dimethylphenol (1.1 eq) and anhydrous DMF (10 volumes).
- Deprotonation: Add (2.0 eq) and stir at Room Temperature (RT) for 30 minutes to generate the phenoxide anion.
- Addition: Add 2-Chloro-4-acetylpyridine (1.0 eq) portion-wise or as a solution in DMF.
- Reaction: Heat the mixture to 80–100 °C for 4–6 hours. Monitor by TLC or HPLC for the disappearance of the chloropyridine.
- Work-up: Cool to RT. Pour the reaction mixture into ice-cold water (50 volumes). The product typically precipitates as a solid.
- Isolation: Filter the solid. Wash with water to remove residual DMF and inorganic salts.
- Purification: Recrystallize from Ethanol/Water or purify via Flash Column Chromatography (Hexane/Ethyl Acetate gradient) if necessary.

Visualization: Synthesis Pathway



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Caption: S_NAr synthesis pathway via base-mediated coupling of chloropyridine and phenol.

Analytical Characterization

To validate the identity of the synthesized compound, the following analytical data is expected:

Technique	Expected Signal / Characteristic
¹ H NMR (DMSO-d ₆)	δ 2.25 (s, 6H): Methyl groups on phenoxy ring.δ 2.60 (s, 3H): Acetyl methyl group.δ 6.80 (s, 1H): Proton at C4' of phenoxy ring.δ 6.90 (s, 2H): Protons at C2'/C6' of phenoxy ring.δ 7.40 (d, 1H): Pyridine C5-H.δ 7.60 (s, 1H): Pyridine C3-H.δ 8.40 (d, 1H): Pyridine C6-H.
LC-MS (ESI+)	[M+H] ⁺ = 242.3 m/z.Retention time consistent with lipophilic nature (C18 column).
IR Spectroscopy	1685 cm ⁻¹ : C=O stretch (Ketone).1580 cm ⁻¹ : C=C/C=N stretch (Pyridine ring).1240 cm ⁻¹ : C-O-C stretch (Ether).

Application in Drug Development[1]

Pharmacophore Utility

This molecule serves as a "Privileged Scaffold" in medicinal chemistry. The 2-phenoxy pyridine motif is a bioisostere for biaryl ethers and is widely used to:

- **Induce Conformational Constraints:** The ether linkage allows specific rotational freedom, enabling the molecule to fit into hydrophobic pockets of enzymes (e.g., Kinases, Nuclear Receptors).
- **Modulate Lipophilicity:** The 3,5-dimethyl substitution increases lipophilicity (LogP), enhancing membrane permeability and blood-brain barrier (BBB) penetration if required.

Target Classes

- **Thyroid Hormone Receptor Beta (TR β) Agonists:** Similar scaffolds are found in TR β selective agonists used for treating NASH (Non-Alcoholic Steatohepatitis) and dyslipidemia. The dimethylphenoxy group mimics the iodinated phenyl ring of thyroid hormone (T₃).
- **Kinase Inhibitors:** The acetyl group can be converted into aminopyrimidines or other heterocycles to target the ATP-binding site of kinases (e.g., RAF, MEK).

- Glucokinase Activators (GKAs): Many GKAs feature a central pyridine ring connected to a phenoxy group, activating the enzyme via an allosteric site.

References

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